

Personal protective equipment for handling Revumenib

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Essential Safety and Handling of Revumenib

For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **Revumenib** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Revumenib**, a comprehensive approach to personal protection is critical to minimize exposure risk. The following table summarizes the recommended PPE.



PPE Category	Item	Standard/Specificat ion	Purpose
Hand Protection	Chemotherapy gloves	ASTM D6978	Prevents skin contact with the compound. Must be inspected before use.[1]
Eye/Face Protection	Tightly fitting safety goggles with side- shields	EN 166 (EU) or NIOSH (US)	Protects eyes from dust and aerosols.[1]
Body Protection	Fire/flame resistant and impervious clothing	N/A	Provides a barrier against skin contact and in case of fire.[1]
Respiratory Protection	NIOSH-approved N100 or CEN- approved FFP3 particulate respirators	NIOSH or CEN	To be used as a backup to local exhaust ventilation or other engineering controls. A full-face supplied air respirator is necessary if it's the sole means of protection.[1]

Procedural Guidance for Handling Revumenib

- 1. Engineering Controls:
- Work in a designated area with appropriate exhaust ventilation, such as a laboratory fume hood, to control the generation of dust and aerosols.[1]
- 2. Handling:
- Avoid all contact with skin and eyes.[1]
- Prevent the formation of dust and aerosols.[1]



- Do not eat, drink, or smoke in areas where **Revumenib** is handled.[2]
- 3. Storage:
- Keep the container tightly closed in a dry and well-ventilated place.[1]
- Store in a refrigerator.[1]
- 4. Spill Management:
- In case of a spill, keep unnecessary personnel away.[1]
- Wear appropriate personal protective equipment, including respiratory protection, to avoid inhalation of dust.[1]
- Do not touch damaged containers or spilled material without proper protective clothing.[1]
- Avoid generating dust during clean-up.[1]
- Sweep or vacuum the spillage and collect it in a suitable container for disposal.[1]
- Thoroughly clean the surface to remove any residual contamination.[1]
- Prevent discharge into drains, water courses, or onto the ground.
- 5. Disposal:
- Excess and expired materials should be offered to a licensed hazardous material disposal company.[1]
- The product may be burned in an incinerator equipped with an afterburner and scrubber.[1]
- Ensure compliance with all federal and local regulations for disposal.[1]
- Dispose of contaminated packaging in the same manner as the product itself.[1]

First Aid Measures

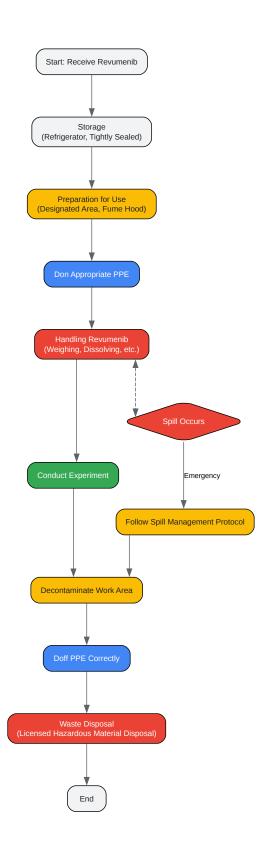


- Inhalation: If breathing is difficult, move the person to fresh air and keep them at rest in a comfortable position for breathing. Seek medical attention if symptoms develop or persist.[1]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[1]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[1]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Experimental Workflow for Safe Handling of Revumenib

The following diagram outlines the procedural steps for the safe handling of **Revumenib** in a laboratory setting.





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Caption: Workflow for the safe handling of **Revumenib** in a laboratory.



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